



## **Unable to Identify Compound "Clinolamide"**

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Clinolamide	
Cat. No.:	B1669180	Get Quote

Following a comprehensive search of scientific and medical databases, no information has been found on a compound named "Clinolamide." This suggests that "Clinolamide" may not be a publicly recognized name for a pharmaceutical agent or research compound.

It is possible that the name is misspelled, represents a very new or internal compound designation not yet in the public domain, or is an obsolete or incorrect term. The search yielded results for several other medications with phonetically similar components or belonging to the "-amide" class of chemical compounds, such as:

- Clonidine: An antihypertensive drug that acts as an alpha-2 adrenergic agonist.[1][2]
- Glibenclamide (Glyburide): A sulfonylurea used to treat type 2 diabetes by stimulating insulin secretion.[3]
- Chlorpropamide: Another sulfonylurea medication for type 2 diabetes.[4]
- Salicylanilides: A class of compounds with diverse biological activities, including anthelmintic and antimicrobial properties.[5]

Without a correct and recognized compound name, it is not possible to provide the requested in-depth technical guide, including its discovery, history, quantitative data, experimental protocols, and signaling pathways.

Researchers, scientists, and drug development professionals seeking information on a specific compound are encouraged to verify the spelling and official nomenclature. Should a corrected name be provided, a detailed technical report can be compiled.



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## References

- 1. Clonidine StatPearls NCBI Bookshelf [ncbi.nlm.nih.gov]
- 2. go.drugbank.com [go.drugbank.com]
- 3. Glibenclamide: an old drug with a novel mechanism of action? PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. go.drugbank.com [go.drugbank.com]
- 5. researchgate.net [researchgate.net]
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